

Navigating the Safe Disposal of 4-Chlorokynurenine: A Procedural Guide

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Compound of Interest

Compound Name: 4-Chlorokynurenine

Cat. No.: B1664160

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is a cornerstone of operational safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **4-Chlorokynurenine**, ensuring compliance with general laboratory safety standards.

Key Safety and Disposal Information

The following table summarizes crucial data for the safe handling and disposal of **4-Chlorokynurenine**. This information is compiled from safety data sheets and general laboratory chemical waste guidelines.

Parameter	Information	Source
Chemical Name	4-Chlorokynurenine	N/A
Molecular Formula	C ₁₀ H ₁₁ ClN ₂ O ₃	[1]
Molecular Weight	242.66 g/mol	[1]
Primary Hazard	Harmful if swallowed (Acute toxicity, Oral: Category 4)	
Personal Protective Equipment (PPE)	Lab coat, nitrile gloves, and protective eyewear	[2][3][4]
Disposal Recommendation	Dispose of contents/container to an approved waste disposal plant	
Spill Response	Sweep up and shovel into suitable containers for disposal. Avoid dust formation.	[3]

Procedural Guidance for Disposal

The disposal of **4-Chlorokynurenine** must be handled as hazardous chemical waste. Adherence to institutional and regulatory guidelines is paramount. The following steps provide a direct operational plan for its proper disposal.

Step 1: Waste Identification and Classification

Treat all **4-Chlorokynurenine** waste, including pure substance, contaminated materials (e.g., pipette tips, weighing boats), and solutions, as hazardous chemical waste.[5][6]

Step 2: Segregation

Proper segregation of chemical waste is critical to prevent dangerous reactions.[2][7]

- Store **4-Chlorokynurenine** waste separately from incompatible materials.
- Specifically, keep it away from strong acids and bases.[7]

Step 3: Containerization

Use appropriate and clearly labeled containers for waste accumulation.^{[2][8]}

- Select a container that is chemically compatible with **4-Chlorokynurenine**. A high-density polyethylene (HDPE) container is a suitable choice.
- The container must have a secure, leak-proof screw cap.^{[7][8]}
- Ensure the container is in good condition, free from cracks or deterioration.^[8]

Step 4: Labeling

Clearly label the waste container with the following information:^{[2][5][6]}

- The words "Hazardous Waste"
- The full chemical name: "**4-Chlorokynurenine**"
- The primary hazard: "Harmful" or "Toxic"
- The date when the first waste was added to the container.

Step 5: Accumulation in a Satellite Accumulation Area (SAA)

Store the labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.^{[6][7]}

- The SAA must be at or near the point of waste generation.^{[6][8]}
- Keep the waste container closed at all times, except when adding waste.^{[5][6]}
- Do not accumulate more than 55 gallons of hazardous waste in the SAA.^[6]

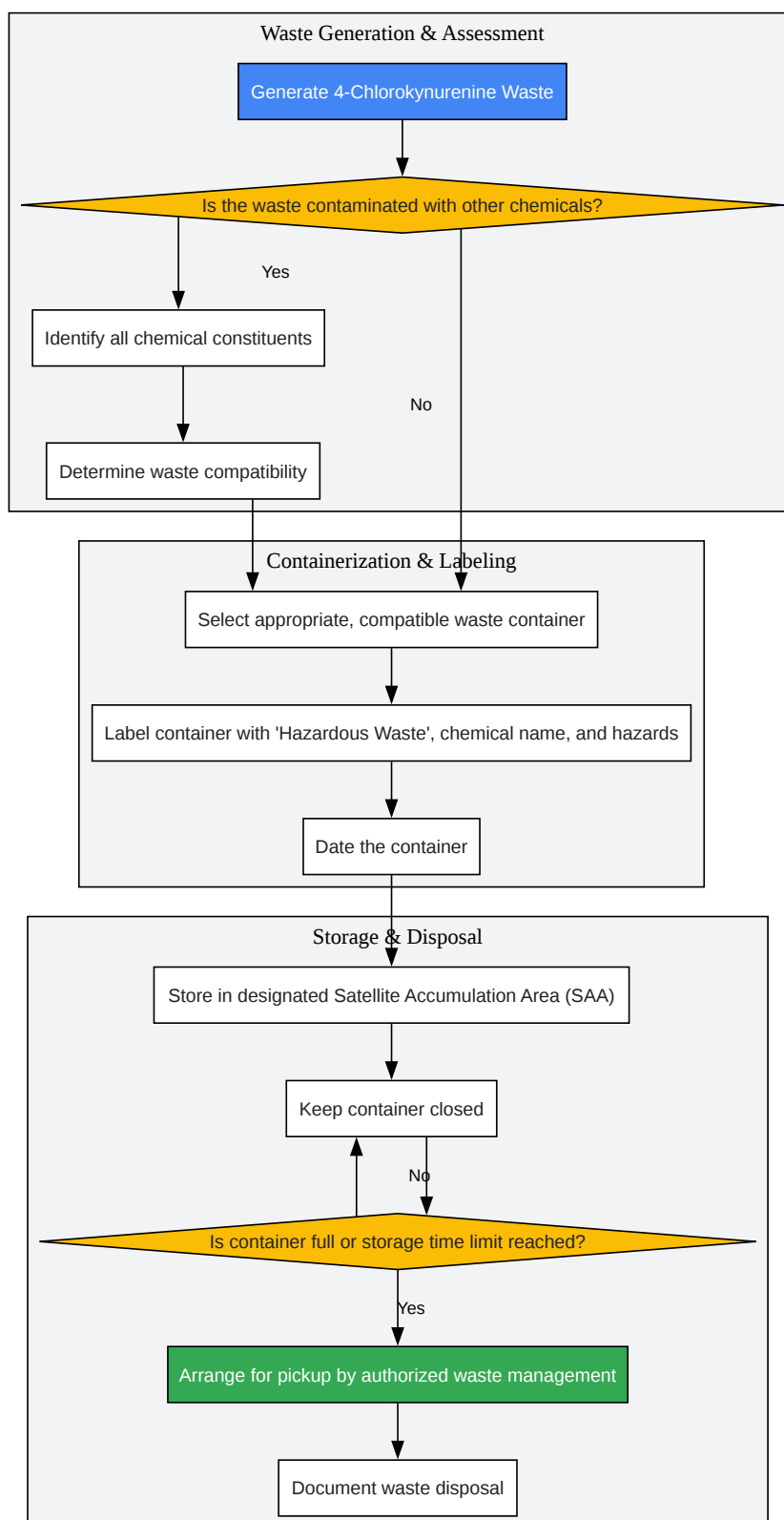
Step 6: Arranging for Disposal

Once the container is full or has been in the SAA for a designated period (typically up to one year, but institutional policies may vary), arrange for its collection by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal

contractor.[5][6] Never dispose of **4-Chlorokynurenine** down the drain or in the regular trash.
[2][5][8]

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **4-Chlorokynurenine**.



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